

lauryl myristate CAS number and safety data sheet information

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Compound of Interest

Compound Name: Lauryl Myristate

Cat. No.: B1605742

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Lauryl Myristate: A Comprehensive Technical Guide

CAS Number: 2040-64-4

This technical guide provides an in-depth overview of **Lauryl Myristate**, also known as dodecyl tetradecanoate, a fatty acid ester with the chemical formula $C_{26}H_{52}O_2$.^[1] It is widely used in the cosmetics industry as an emollient, skin-conditioning agent, and co-emulsifier in formulations like creams and lotions.^[1] This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical and physical properties, safety data, and relevant experimental protocols.

Chemical and Physical Properties

Lauryl myristate is a white, waxy solid at room temperature.^[1] A summary of its key chemical and physical properties is presented in Table 1.

Property	Value	Source
CAS Number	2040-64-4	[1][2]
Molecular Formula	C26H52O2	
Molecular Weight	396.69 g/mol	
IUPAC Name	dodecyl tetradecanoate	
Synonyms	Myristic acid, dodecyl ester; Dodecyl myristate; n- Dodecanyl myristate	
Appearance	White solid	
Boiling Point	438.7 °C at 760 mmHg	
Flash Point	225.6 °C	
Density	0.86 g/cm ³	
Vapor Pressure	6.79E-08 mmHg at 25°C	
logP (o/w)	11.994 (estimated)	
Water Solubility	3.481e-007 mg/L at 25 °C (estimated)	

Safety Data Sheet (SDS) Information

The safety profile of **lauryl myristate** has been evaluated, and it is generally considered safe for its intended use in cosmetics. The primary hazard identified is the potential for serious eye irritation.

GHS Hazard Information

Hazard Class	Hazard Statement	Pictogram	Signal Word
Serious eye damage/eye irritation (Category 2A)	H319: Causes serious eye irritation	GHS07	Warning

Source:

Toxicological Summary

Toxicological studies on **lauryl myristate** and related fatty acid esters indicate a low potential for acute toxicity. The Cosmetic Ingredient Review (CIR) Expert Panel has concluded that myristic acid and its esters, including **lauryl myristate**, are safe as cosmetic ingredients in the present practices of use and concentration.

Test	Result	Species	Source
Acute Oral Toxicity (LD50)	> 5000 mg/kg (for Lauryl Myristyl Alcohol)	Rat	
Acute Dermal Toxicity (LD50)	> 10200 mg/kg (for Lauryl Myristyl Alcohol)	Rabbit	
Skin Irritation	Not irritating to minimally irritating	Rabbit	
Eye Irritation	Minimally to seriously irritating	Rabbit	

Experimental Protocols

The following sections detail the methodologies for key toxicological assessments based on OECD guidelines, which are standard procedures for evaluating the safety of chemical substances.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test determines the potential of a substance to cause skin irritation or corrosion.

- Test Animal: Healthy, young adult albino rabbit.

- Preparation: Approximately 24 hours before the test, the fur on the dorsal area of the trunk is clipped.
- Application: A dose of 0.5 g of **lauryl myristate** (moistened with a small amount of water to ensure good contact with the skin) is applied to a small area of the skin (approximately 6 cm²) and covered with a gauze patch and semi-occlusive dressing.
- Exposure: The exposure period is 4 hours.
- Observation: After the exposure period, the patch is removed, and the skin is observed for erythema and edema at 1, 24, 48, and 72 hours, and if necessary, for up to 14 days to assess the reversibility of any effects.
- Scoring: The degree of skin reaction is rated according to a numerical scoring system.

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test evaluates the potential of a substance to cause eye irritation or damage.

- Test Animal: Healthy, young adult albino rabbit.
- Procedure: A single dose of 0.1 g of solid **lauryl myristate** is instilled into the conjunctival sac of one eye of the animal. The eyelids are then held together for about one second. The other eye remains untreated and serves as a control.
- Observation: The eyes are examined for corneal opacity, iris lesions, and conjunctival redness and swelling at 1, 24, 48, and 72 hours after application. Observations may continue for up to 21 days to determine the reversibility of any effects.
- Scoring: Ocular lesions are scored using a standardized system. The use of topical anesthetics and systemic analgesics is recommended to minimize pain and distress.

Acute Oral Toxicity - Fixed Dose Procedure (Based on OECD Guideline 420)

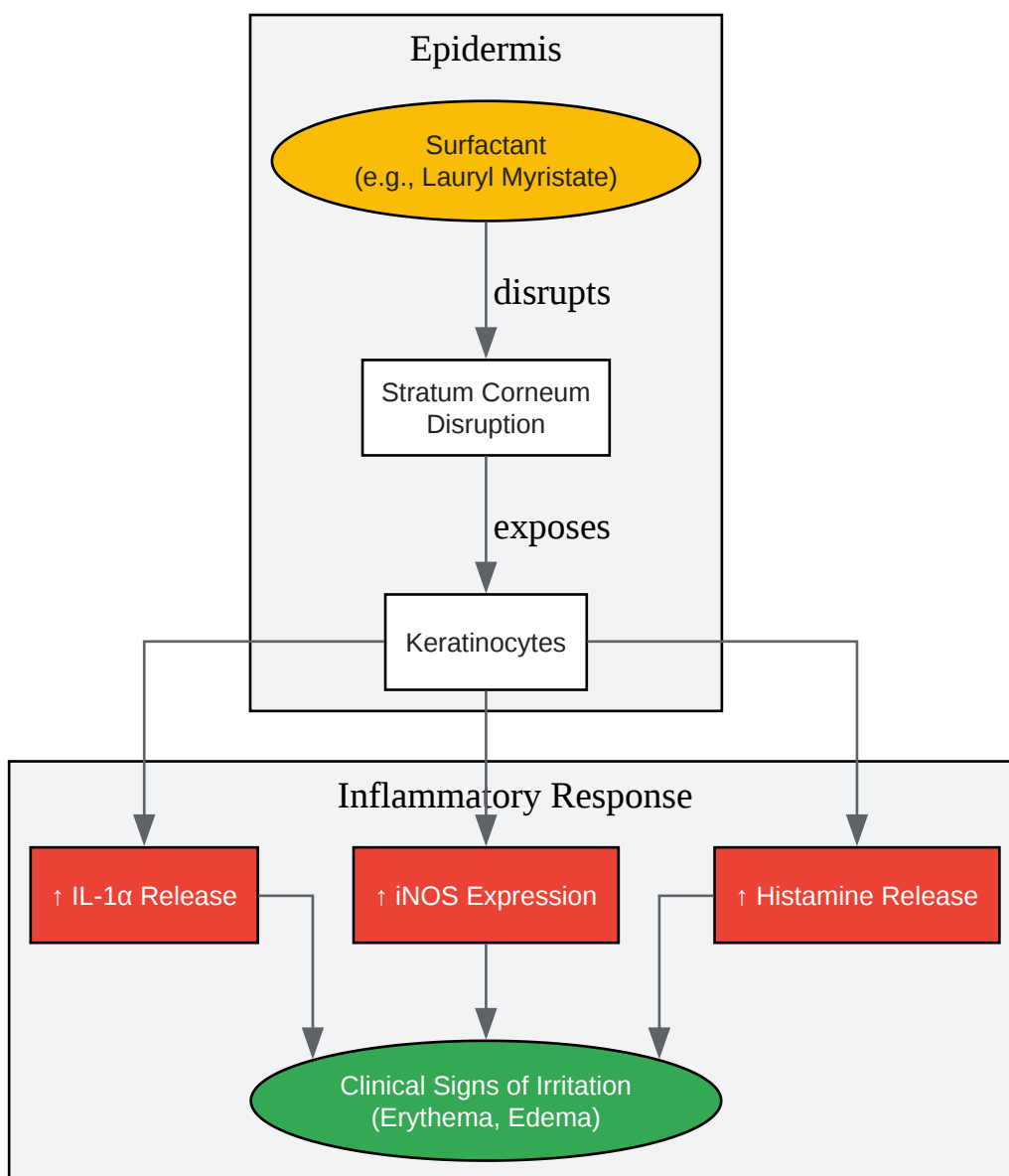
This method is used to assess the acute oral toxicity of a substance.

- Test Animal: Healthy, young adult rats (usually females).
- Dosing: The test substance is administered in a single dose by gavage. The procedure starts with a dose expected to produce some signs of toxicity without mortality, selected from fixed dose levels of 5, 50, 300, and 2000 mg/kg body weight.
- Procedure: A stepwise procedure is used where the outcome of dosing at one level determines the dose for the next animal. This continues until the dose causing evident toxicity or no effects at the highest dose is identified.
- Observation: Animals are observed for mortality, clinical signs, and body weight changes for at least 14 days. A gross necropsy is performed at the end of the study.

Mandatory Visualizations

General Signaling Pathway for Surfactant-Induced Skin Irritation

While specific signaling pathways for **lauryl myristate**-induced skin irritation are not well-documented, a general mechanism for surfactant-induced irritation involves the disruption of the skin barrier, leading to the release of inflammatory mediators.

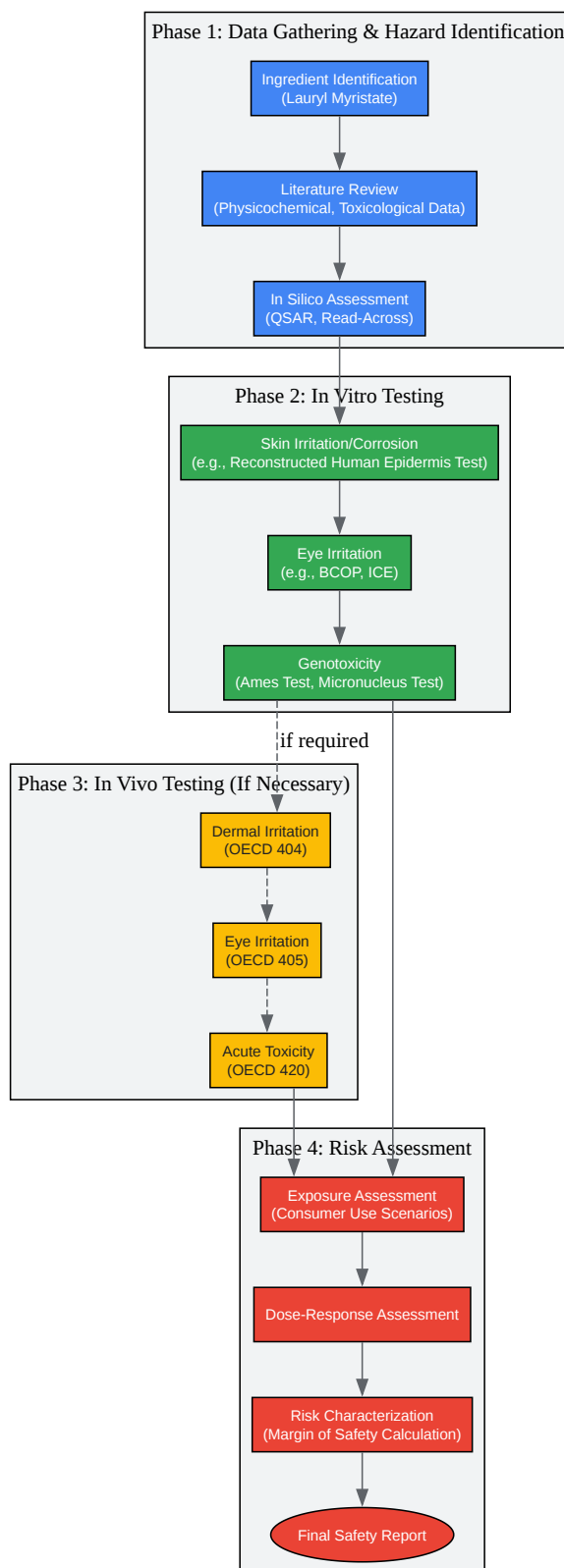


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Caption: Hypothetical signaling pathway for surfactant-induced skin irritation.

Experimental Workflow for Safety Assessment of a Cosmetic Ingredient

The safety assessment of a cosmetic ingredient like **lauryl myristate** follows a structured workflow, starting from data collection to the final risk assessment.



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Caption: General workflow for the safety assessment of a cosmetic ingredient.

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